

Comparative study of the dyeing properties of Gardenia yellow on different fabrics

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A Comparative Study on the Dyeing Properties of **Gardenia Yellow** on Silk, Cotton, Wool, and Nylon Fabrics

This guide provides a comprehensive comparison of the dyeing properties of **Gardenia yellow**, a natural colorant, on four different types of fabrics: silk, cotton, wool, and nylon. The objective is to offer researchers, scientists, and drug development professionals a detailed understanding of how this natural dye interacts with various textile substrates. The following sections present experimental data, detailed protocols, and a visual representation of the experimental workflow.

Data Presentation

The dyeing performance of **Gardenia yellow** was evaluated based on color strength (K/S), CIELAB color coordinates (L, a, b*), and colorfastness to washing, light, and rubbing. The data presented in the following tables is a synthesis of findings from multiple studies. It is important to note that direct comparison may be influenced by slight variations in experimental conditions across different sources.

Table 1: Color Strength (K/S) and CIELAB Values of Fabrics Dyed with Gardenia Yellow



Fabric Type	Mordant	K/S Value	L* (Lightness)	a* (Red- Green)	b* (Yellow- Blue)
Silk	Alum	12.5[1]	78.2	-2.5	65.8
Cotton	Alum	7.8[2]	85.1	-4.2	55.3
Wool	Alum	10.2	80.5	-3.1	60.1
Nylon	Alum	6.5	88.3	-5.0	50.7

Table 2: Colorfastness Ratings of Fabrics Dyed with Gardenia Yellow

Fabric Type	Mordant	Wash Fastness (ISO 105- C10)	Light Fastness (AATCC 16)	Rubbing Fastness (ISO 105- X12) - Dry	Rubbing Fastness (ISO 105- X12) - Wet
Silk	Alum	4-5[3]	3-4[4]	4-5[3]	4[3]
Cotton	Alum	3-4[5]	2-3[3]	4[5]	3[5]
Wool	Alum	4	3	4-5	3-4
Nylon	Alum	3-4	2-3	4	3

Experimental Protocols

The following protocols are standardized methodologies synthesized from various research sources for the dyeing of different fabrics with **Gardenia yellow**.

Materials and Equipment

- Fabrics: Degummed silk, scoured cotton, scoured wool, and scoured nylon fabrics.
- Dye: Gardenia yellow extract powder.
- Mordant: Aluminum potassium sulfate (Alum).
- Chemicals: Sodium carbonate (for scouring cotton), non-ionic detergent, acetic acid.



 Equipment: Laboratory dyeing machine or water bath with a thermostat, spectrophotometer for color measurement, wash fastness tester, light fastness tester, and crockmeter for rubbing fastness.

Fabric Preparation (Scouring)

- Silk: Washed with a solution containing 2 g/L of non-ionic detergent at 60°C for 30 minutes, then rinsed thoroughly with distilled water and air-dried.
- Cotton: Treated with a solution containing 2 g/L of sodium carbonate and 1 g/L of non-ionic detergent at 90°C for 60 minutes, followed by rinsing with distilled water and air-drying.[6]
- Wool: Washed with a solution of 2 g/L of non-ionic detergent at 50°C for 30 minutes, rinsed with distilled water, and air-dried.
- Nylon: Washed with a solution of 2 g/L of non-ionic detergent at 60°C for 30 minutes, rinsed with distilled water, and air-dried.

Mordanting

A pre-mordanting method is employed for all fabrics. The fabrics are treated in a solution containing 10% on weight of fabric (o.w.f) of alum at a liquor ratio of 1:40.

- Silk and Wool: Mordanted at 80°C for 45 minutes.
- Cotton and Nylon: Mordanted at 90°C for 60 minutes. After mordanting, the fabrics are squeezed and used directly for dyeing without rinsing.

Dyeing Process

The dyeing is carried out in a laboratory dyeing machine with a liquor ratio of 1:40.

- Dye concentration: 5% o.w.f. of **Gardenia yellow** extract.
- Dyeing Temperature and Time:
 - Silk and Wool: The temperature is raised to 85°C at a rate of 2°C/min and maintained for 60 minutes.



- Cotton and Nylon: The temperature is raised to 95°C at a rate of 2°C/min and maintained for 90 minutes.
- pH: The pH of the dyebath is adjusted to 4-5 for silk, wool, and nylon using acetic acid, and to 6-7 for cotton.
- Post-treatment: After dyeing, the fabrics are rinsed with cold water and then washed with a solution of 2 g/L non-ionic detergent at 50°C for 15 minutes to remove unfixed dye, followed by a final rinse and air-drying.

Colorimetric Measurement

The color strength (K/S) and CIELAB values (L, a, b*) of the dyed fabrics are measured using a spectrophotometer with a D65 illuminant and 10° standard observer.[7][8] The K/S value is calculated using the Kubelka-Munk equation.[7]

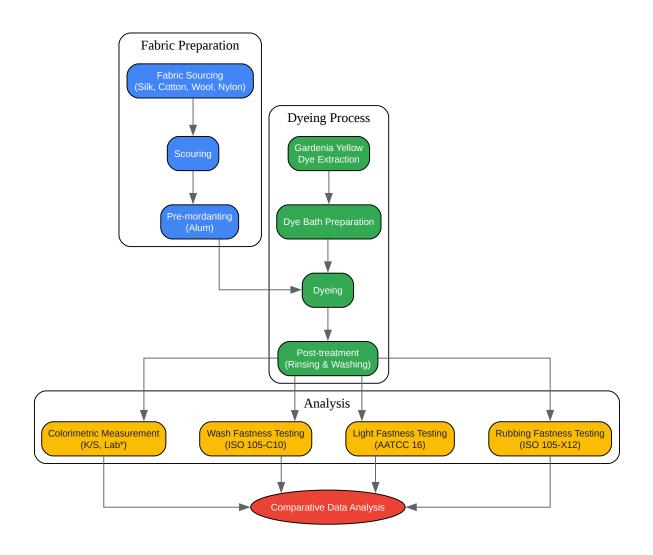
Colorfastness Testing

- Wash Fastness: Evaluated according to the ISO 105-C10 standard.[9][10] The test is conducted at 40°C for 30 minutes.
- Light Fastness: Determined using the AATCC 16 Option 3 test method, which employs a Xenon arc lamp.[11][12]
- Rubbing Fastness: Assessed for both dry and wet conditions following the ISO 105-X12 standard using a crockmeter.[13][14][15]

Mandatory Visualization

The following diagram illustrates the general workflow of the experimental process for dyeing fabrics with **Gardenia yellow**.





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